

An In-depth Technical Guide to the Chemical Structure of Coumurrayin

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Compound of Interest

Compound Name: Coumurrayin

Cat. No.: B091522

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Coumurrayin, a naturally occurring coumarin, has garnered interest within the scientific community due to its potential biological activities. As a member of the benzopyrone family, its chemical architecture provides a scaffold for diverse pharmacological properties. This technical guide offers a comprehensive overview of the chemical structure of **Coumurrayin**, including its physicochemical and spectroscopic properties. Detailed experimental protocols for its isolation and potential synthetic routes are presented, alongside an exploration of its known biological activities and associated signaling pathways. This document aims to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, medicinal chemistry, and drug development.

Chemical Structure and Identification

Coumurrayin is chemically identified as 5,7-dimethoxy-8-(3-methylbut-2-enyl)chromen-2-one. Its molecular structure consists of a coumarin core, which is a benzopyrone system, substituted with two methoxy groups at positions 5 and 7, and a prenyl (3-methylbut-2-enyl) group at position 8.

Molecular Formula: $C_{16}H_{18}O_4$

IUPAC Name: 5,7-dimethoxy-8-(3-methylbut-2-enyl)chromen-2-one

CAS Number: 17245-25-9

Chemical Structure:

Caption: Chemical structure of **Coumurrayin**.

Physicochemical and Spectroscopic Data

Precise experimental data for **Coumurrayin** is limited. However, data for a closely related compound, 5,7-dimethoxy-8-(3-methyl-2-oxo-butyl)coumarin, isolated from *Murraya paniculata*, provides some insight. This related compound has a reported melting point of 121-122 °C.[\[1\]](#) The following tables summarize the available and predicted data for **Coumurrayin** and related coumarins.

Table 1: Physicochemical Properties of **Coumurrayin**

Property	Value	Source
Molecular Weight	274.31 g/mol	PubChem
XLogP3	3.1	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	4	PubChem
Rotatable Bond Count	4	PubChem

Table 2: Spectroscopic Data for Coumarins (General)

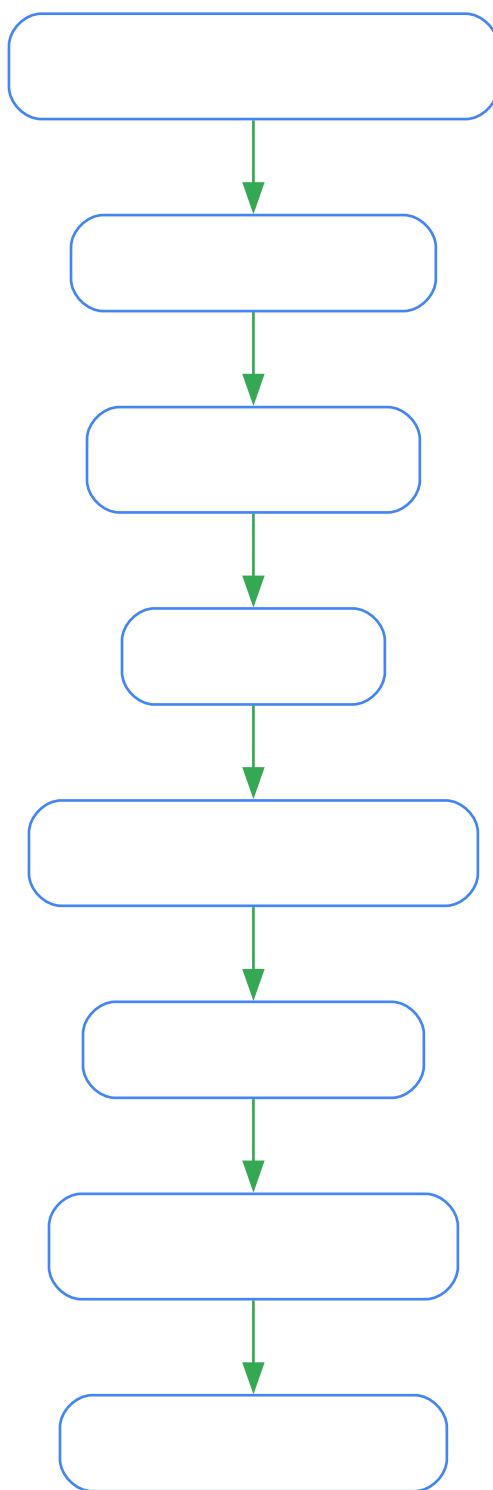
Spectroscopic Technique	Characteristic Features
^1H NMR	Signals for aromatic protons, methoxy groups, and the prenyl side chain are expected. The protons on the coumarin nucleus typically appear in the aromatic region.
^{13}C NMR	Characteristic signals for the carbonyl carbon (lactone), aromatic carbons, methoxy carbons, and carbons of the prenyl group would be observed.
Infrared (IR)	A strong absorption band corresponding to the C=O stretching of the lactone ring is a key feature. Bands for C=C aromatic stretching and C-O stretching of the methoxy groups are also expected.
Mass Spectrometry (MS)	The mass spectrum would show a molecular ion peak corresponding to the molecular weight. Fragmentation patterns often involve the loss of CO from the pyrone ring.
UV-Visible (UV-Vis)	Coumarins typically exhibit strong absorption in the UV region due to the conjugated system.

Experimental Protocols

Isolation of Coumarins from *Murraya paniculata*

While a specific protocol for **Coumurrayin** is not detailed, a general procedure for the isolation of related coumarins from the leaves of *Murraya paniculata* can be adapted.[\[1\]](#)

Workflow for Isolation:



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Caption: General workflow for the isolation of coumarins.

Detailed Methodology:

- **Plant Material Collection and Preparation:** Fresh leaves of *Murraya paniculata* are collected, air-dried, and ground into a fine powder.
- **Extraction:** The powdered plant material is subjected to solvent extraction, typically using a solvent of medium polarity like chloroform, to obtain a crude extract.
- **Chromatographic Separation:** The crude extract is then subjected to column chromatography over silica gel. The column is eluted with a gradient of solvents, starting with a non-polar solvent and gradually increasing the polarity.
- **Fraction Collection and Analysis:** Fractions are collected and monitored by thin-layer chromatography (TLC) to identify those containing the desired coumarin.
- **Purification:** Fractions containing **Coumurrayin** are combined and further purified using techniques such as preparative TLC or recrystallization to yield the pure compound.

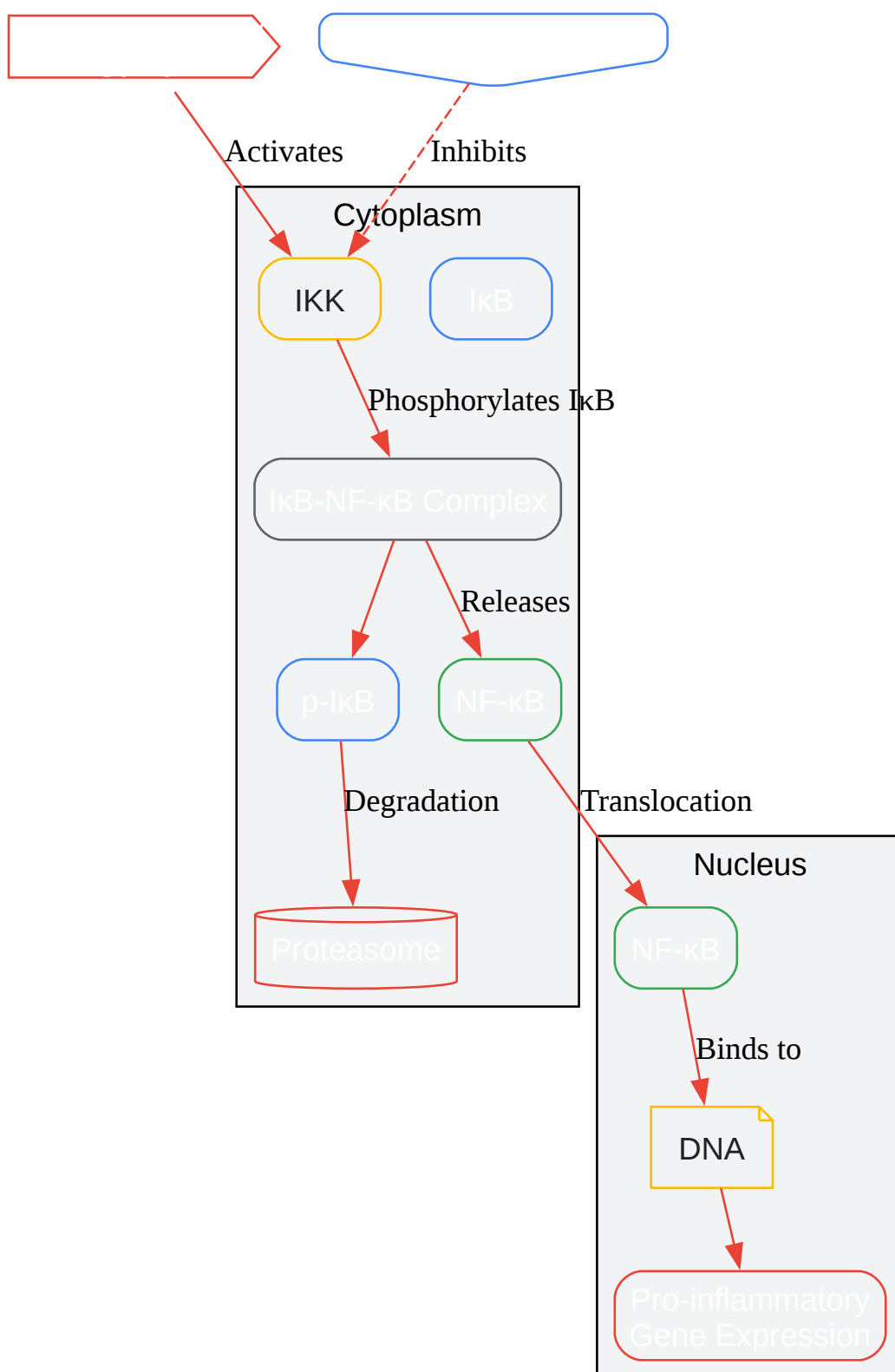
Biological Activity and Signaling Pathways

Coumarins as a class are known to exhibit a wide range of biological activities, including anti-inflammatory, antioxidant, and anticancer effects. The specific biological activities of **Coumurrayin** are not extensively documented, but it is plausible that it shares some of the properties of other coumarins.

Many coumarins exert their anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response, such as the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) pathways.

NF- κ B Signaling Pathway:

Under normal conditions, NF- κ B is sequestered in the cytoplasm by its inhibitory protein, I κ B. Pro-inflammatory stimuli can lead to the phosphorylation and subsequent degradation of I κ B, allowing NF- κ B to translocate to the nucleus. In the nucleus, NF- κ B binds to the promoter regions of target genes, inducing the expression of pro-inflammatory mediators. Some coumarins have been shown to inhibit this pathway, thereby reducing inflammation.



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Caption: Postulated inhibitory effect of **Coumurrayin** on the NF-κB signaling pathway.

Conclusion

Coumurrayin presents an interesting molecular architecture with potential for further investigation in the field of drug discovery. This technical guide provides a foundational understanding of its chemical structure, along with available data on its properties and biological context. While specific experimental data for **Coumurrayin** remains to be fully elucidated, the information compiled herein on related compounds and general coumarin chemistry offers a solid starting point for researchers. Further studies are warranted to fully characterize the physicochemical properties, develop efficient synthetic protocols, and explore the specific biological activities and mechanisms of action of **Coumurrayin**. Such research will be crucial in unlocking its full therapeutic potential.

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References

- 1. researchgate.net [researchgate.net]
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